

# Physical and chemical properties of hydroumbellic acid

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## Compound of Interest

Compound Name: 2,4-Dihydroxybenzenepropanoic acid

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An In-depth Technical Guide to the Physical and Chemical Properties of Hydroumbellic Acid

## Introduction

Hydroumbellic acid, systematically known as 3-(2,4-dihydroxyphenyl)propanoic acid, is a phenolic compound belonging to the class of hydroxycinnamic acids. It is recognized as a metabolite of 3-(2,4-dihydroxyphenyl)prop-2-enoic acid, produced by the enzymatic action of human gut microbiota[1]. As a member of the hydroxycinnamic acid family, which is known for a range of biological activities including antioxidant, anti-inflammatory, and antimicrobial effects, hydroumbellic acid is a compound of interest for researchers in the fields of biochemistry, pharmacology, and drug development[2][3]. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and insights into its biological context.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of hydroumbellic acid are summarized below. These properties are crucial for its handling, formulation, and application in experimental settings.

## General Properties

Property	Value	Reference
IUPAC Name	3-(2,4-dihydroxyphenyl)propanoic acid	[4]
Synonyms	2,4-Dihydroxyhydrocinnamic acid, Benzenepropanoic acid, 2,4-dihydroxy-	[1]
Molecular Formula	C9H10O4	
Molecular Weight	182.17 g/mol	
Appearance	Solid	
Melting Point	158-162 °C	

## Solubility

The solubility of hydroumbellic acid is a critical parameter for its use in biological assays and formulation studies.

Solvent	Concentration	Notes	Reference
DMSO	33 mg/mL (181.15 mM)	Sonication is recommended for dissolution.	
In Vivo Formulation	2 mg/mL (10.98 mM)	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline. Sonication is recommended.	

## Experimental Protocols

### Synthesis of Hydroumbellic Acid

A common method for the synthesis of hydroumbellic acid is through the hydrogenation of umbellic acid (2,4-dihydroxycinnamic acid). This reaction reduces the double bond in the acrylic acid side chain.

#### Protocol: Catalytic Hydrogenation of Umbellic Acid

- **Reaction Setup:** In a high-pressure reaction vessel, dissolve umbellic acid in a suitable solvent such as ethanol or ethyl acetate.
- **Catalyst Addition:** Add a catalytic amount of a hydrogenation catalyst, typically 5-10% Palladium on carbon (Pd/C).
- **Hydrogenation:** Seal the vessel and purge with hydrogen gas. Pressurize the vessel with hydrogen to the desired pressure (e.g., 2-5 bar).
- **Reaction Conditions:** Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-50 °C) for a period of 2-6 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Once the reaction is complete, carefully vent the hydrogen gas. Filter the reaction mixture through a pad of celite to remove the Pd/C catalyst.
- **Purification:** Evaporate the solvent from the filtrate under reduced pressure to yield the crude product. The crude hydroumbellic acid can be further purified by recrystallization from a suitable solvent system (e.g., water or an ethanol/water mixture) to obtain a pure solid.

## Analytical Methods

Standard analytical techniques are employed to confirm the identity and purity of synthesized hydroumbellic acid.

#### Protocol: Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - **Sample Preparation:** Dissolve a small amount of the purified compound in a deuterated solvent (e.g., DMSO-d<sub>6</sub> or Methanol-d<sub>4</sub>).

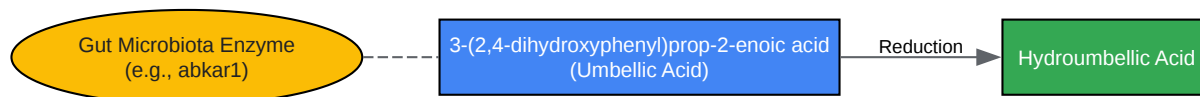
- $^1\text{H}$  NMR: Acquire the proton NMR spectrum to identify the chemical shifts and coupling constants of the protons, confirming the structure of the phenyl ring and the propanoic acid side chain.
- $^{13}\text{C}$  NMR: Acquire the carbon-13 NMR spectrum to identify the chemical shifts of the carbon atoms, further confirming the molecular structure.
- Mass Spectrometry (MS):
  - Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol).
  - Analysis: Introduce the sample into a mass spectrometer, often coupled with Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS), to determine the molecular weight and fragmentation pattern of the compound.
- Infrared (IR) Spectroscopy:
  - Sample Preparation: Prepare a sample as a KBr pellet or a thin film.
  - Analysis: Acquire the IR spectrum to identify the characteristic absorption bands for the functional groups present, such as the hydroxyl ( $-\text{OH}$ ) and carbonyl ( $\text{C}=\text{O}$ ) groups.

## Biological Activity and Signaling Pathways

Hydroumbellic acid is a metabolite formed in the human gut. Its biological activities are likely related to those of other hydroxycinnamic acids, which are known to possess antioxidant and anti-inflammatory properties.

## Metabolic Formation of Hydroumbellic Acid

Hydroumbellic acid is produced from the metabolism of 3-(2,4-dihydroxyphenyl)prop-2-enoic acid by the gut microbiota. The following diagram illustrates this metabolic pathway.

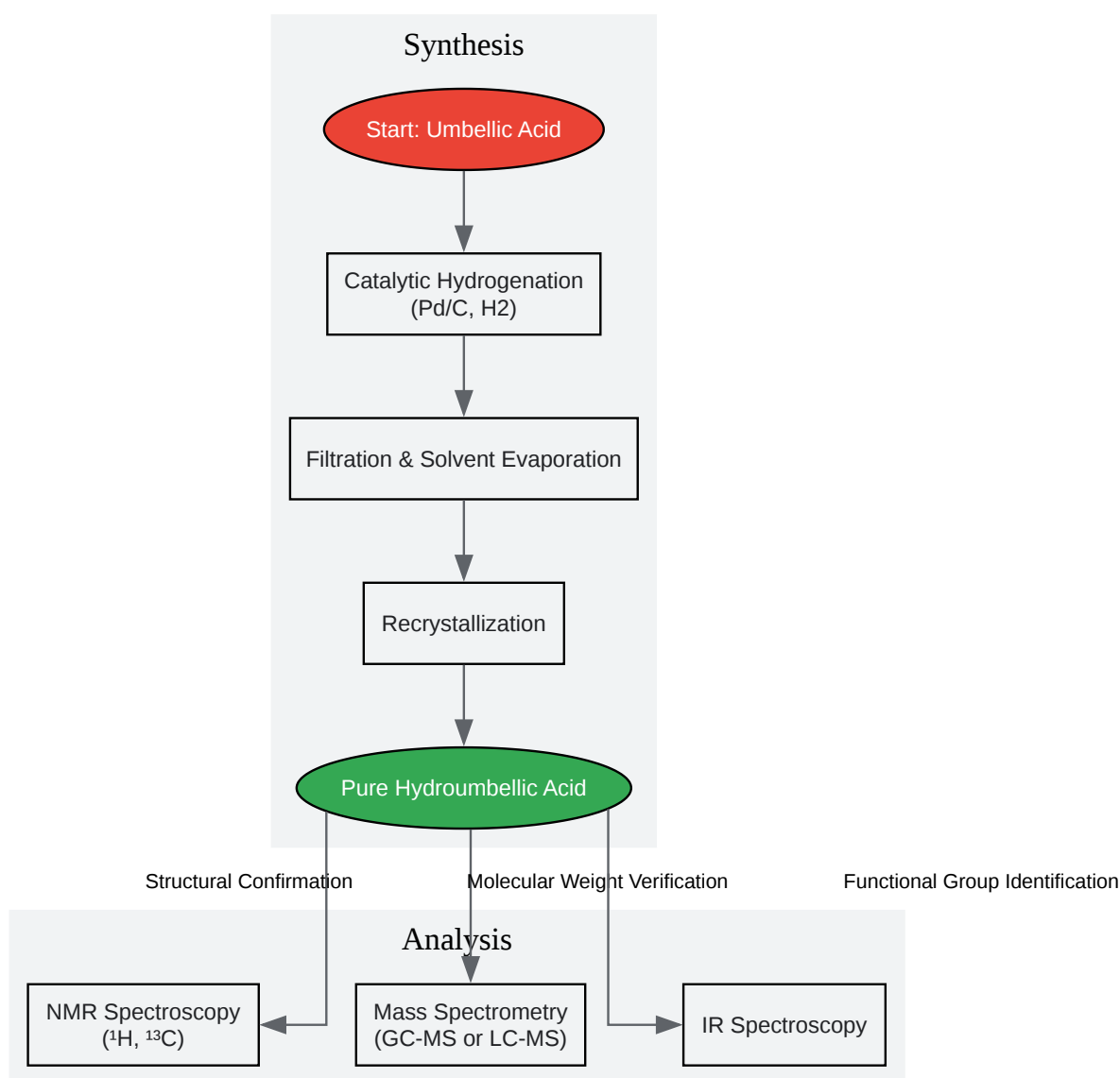


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Caption: Metabolic conversion of umbellic acid to hydroumbellic acid by gut microbiota.

## Generalized Experimental Workflow for Analysis

The following diagram outlines a typical workflow for the synthesis and characterization of hydroumbellic acid.

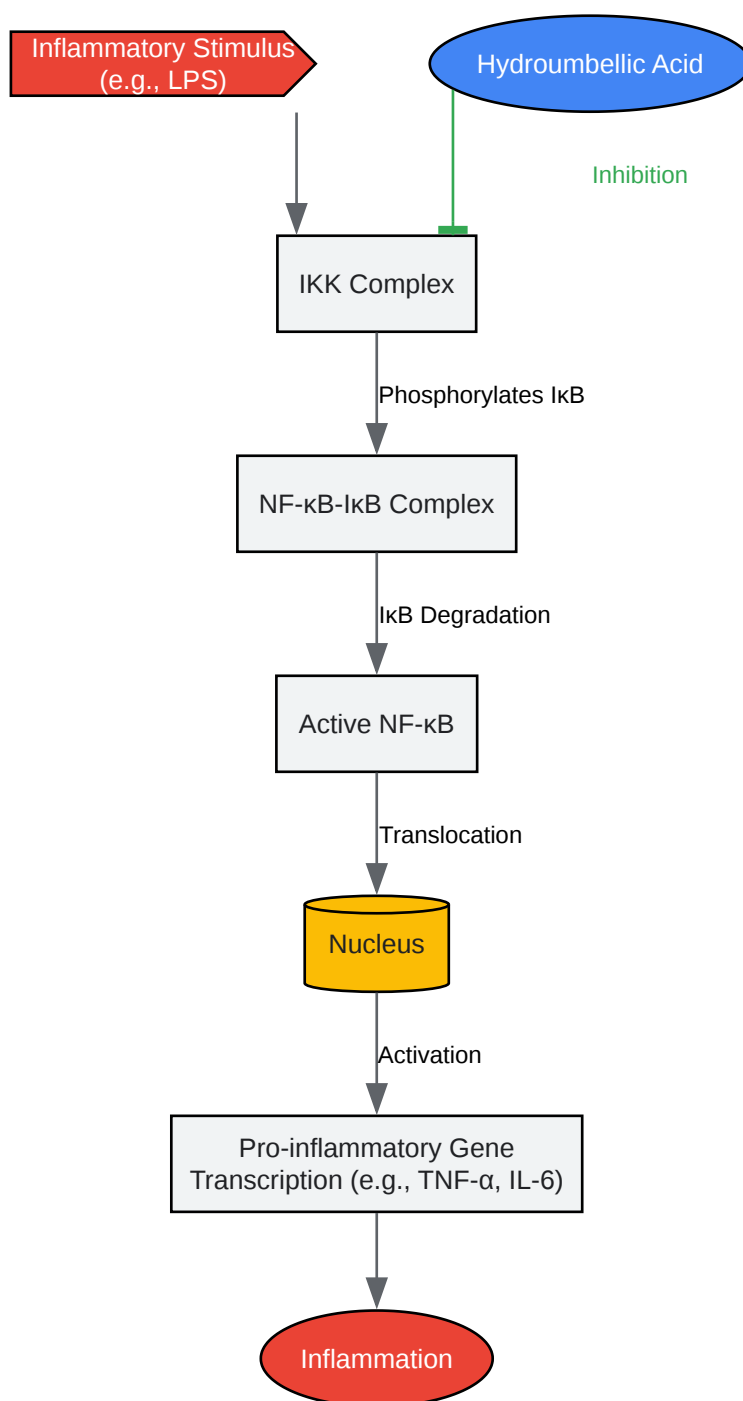


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Caption: A standard experimental workflow for the synthesis and analysis of hydroumbellic acid.

## Hypothesized Anti-inflammatory Signaling Pathway

Based on the known activities of related hydroxycinnamic acids, hydroumbellic acid may exert anti-inflammatory effects by modulating key signaling pathways involved in inflammation. A plausible mechanism is the inhibition of the NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway.



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Caption: Hypothesized anti-inflammatory mechanism of hydroumbellic acid via inhibition of the NF-κB pathway.

## Conclusion

Hydroumbellic acid is a naturally occurring phenolic acid with potential biological activities that warrant further investigation. This guide has provided a detailed overview of its known physical and chemical properties, along with standardized protocols for its synthesis and characterization. The presented information serves as a valuable resource for researchers and professionals in drug development and related scientific disciplines, facilitating future studies into the therapeutic potential of this compound.

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